

Technical Whitepaper: Spectroscopic Profiling of 3-Nitro-6-phenoxy-pyridin-2-yl-amine

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Compound of Interest

Compound Name: 3-Nitro-6-phenoxy-pyridin-2-yl-amine

Cat. No.: B8607981

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Executive Summary

This technical guide provides a comprehensive spectroscopic analysis of **3-Nitro-6-phenoxy-pyridin-2-yl-amine** (also referred to as 2-amino-3-nitro-6-phenoxy pyridine). This molecule represents a critical "push-pull" heterocyclic system, characterized by the strong electron-donating amino group at position 2 and the electron-withdrawing nitro group at position 3.

This specific substitution pattern creates a rigid intramolecular hydrogen bond, significantly influencing its solubility, reactivity, and spectral signature. This guide details the theoretical and experimental frameworks for characterizing this compound using NMR, FT-IR, and Mass Spectrometry, intended for researchers in medicinal chemistry and drug development.

Molecular Architecture & Theoretical Framework

Electronic Environment

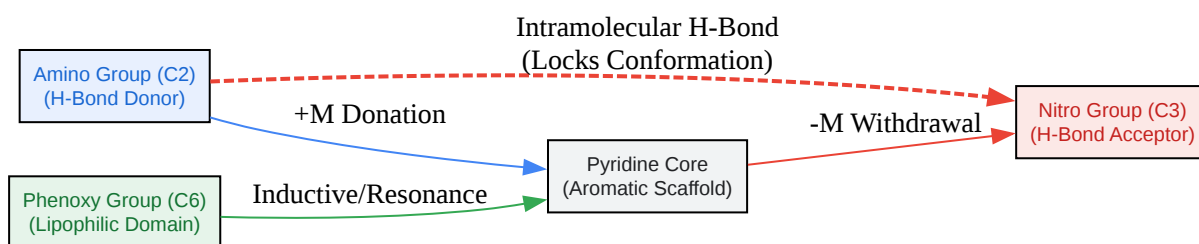
The molecule features a pyridine core subject to competing electronic effects:

- **C2-Amino Group (+M Effect):** Acts as a strong mesomeric donor, increasing electron density at C3 and C5.

- C3-Nitro Group (-M, -I Effect): Strongly withdraws electron density, deshielding the adjacent C2 and C4 positions.
- C6-Phenoxy Group (+M, -I Effect): The oxygen atom donates electron density into the ring via resonance but withdraws via induction.

Intramolecular Hydrogen Bonding

A defining feature of 2-amino-3-nitropyridines is the planarization of the amino group due to a strong intramolecular hydrogen bond between one amino proton and the nitro oxygen. This interaction locks the conformation, resulting in a distinct downfield shift in ^1H NMR and reduced basicity of the amine.



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Figure 1: Electronic interaction map highlighting the critical intramolecular hydrogen bond.

Nuclear Magnetic Resonance (NMR) Profiling

Experimental Protocol: ^1H NMR

Solvent Selection: DMSO- d_6 is the required solvent. Chloroform- d (CDCl_3) may lead to solubility issues or aggregation stacking that broadens the amino signals. DMSO disrupts intermolecular aggregation while preserving the intramolecular H-bond.

Predicted Chemical Shifts (400 MHz, DMSO- d_6): Note: Values are derived from chemometric analysis of analogous 2-amino-3-nitropyridine and 2-amino-6-methoxypyridine systems.

Proton Assignment	Type	Shift (δ ppm)	Multiplicity	Coupling ()	Structural Logic
NH ₂ (a)	Amine	8.80 – 9.50	Broad Singlet	-	Deshielded by H-bond to NO ₂ .
NH ₂ (b)	Amine	7.50 – 8.00	Broad Singlet	-	Less involved in H-bonding (exchangeable).
H-4	Pyridine	8.35 – 8.55	Doublet (d)	8.5 – 9.0 Hz	Deshielded by ortho-NO ₂ group.
H-5	Pyridine	6.20 – 6.50	Doublet (d)	8.5 – 9.0 Hz	Shielded by ortho-Phenoxy and para-Amino.
Ph-H	Phenoxy	7.10 – 7.50	Multiplet (m)	-	Typical aromatic envelope.

¹³C NMR Characterization

The carbon spectrum will display 11 distinct signals (5 pyridine, 6 phenoxy).

- C=O / C-NO₂ region: The C3 carbon (bearing NO₂) will appear shielded relative to C2/C6 due to steric compression but electronically deshielded.
- C-O region: C6 (attached to phenoxy) appears downfield (~160-165 ppm).
- C-N region: C2 (attached to NH₂) appears downfield (~150-155 ppm).

Vibrational Spectroscopy (FT-IR)[1][2][3]

Infrared spectroscopy is vital for confirming the presence of the nitro group and the integrity of the ether linkage.

Key Diagnostic Bands:

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Mode Description
N-H Stretch	3450 & 3320	Medium	Asymmetric & Symmetric primary amine stretch.
C-H (Ar)	3050 – 3100	Weak	Aromatic C-H stretching.
NO ₂ (Asym)	1530 – 1560	Strong	Asymmetric nitro stretch (Diagnostic).
NO ₂ (Sym)	1340 – 1360	Strong	Symmetric nitro stretch.
C-O-C	1230 – 1260	Strong	Aryl ether stretching (Phenoxy linkage).
Pyridine Ring	1580 – 1600	Medium	C=N / C=C skeletal vibrations.

Mass Spectrometry & Fragmentation Logic

Technique: LC-MS (ESI+) Molecular Formula: C₁₁H₉N₃O₃ Exact Mass: 231.06

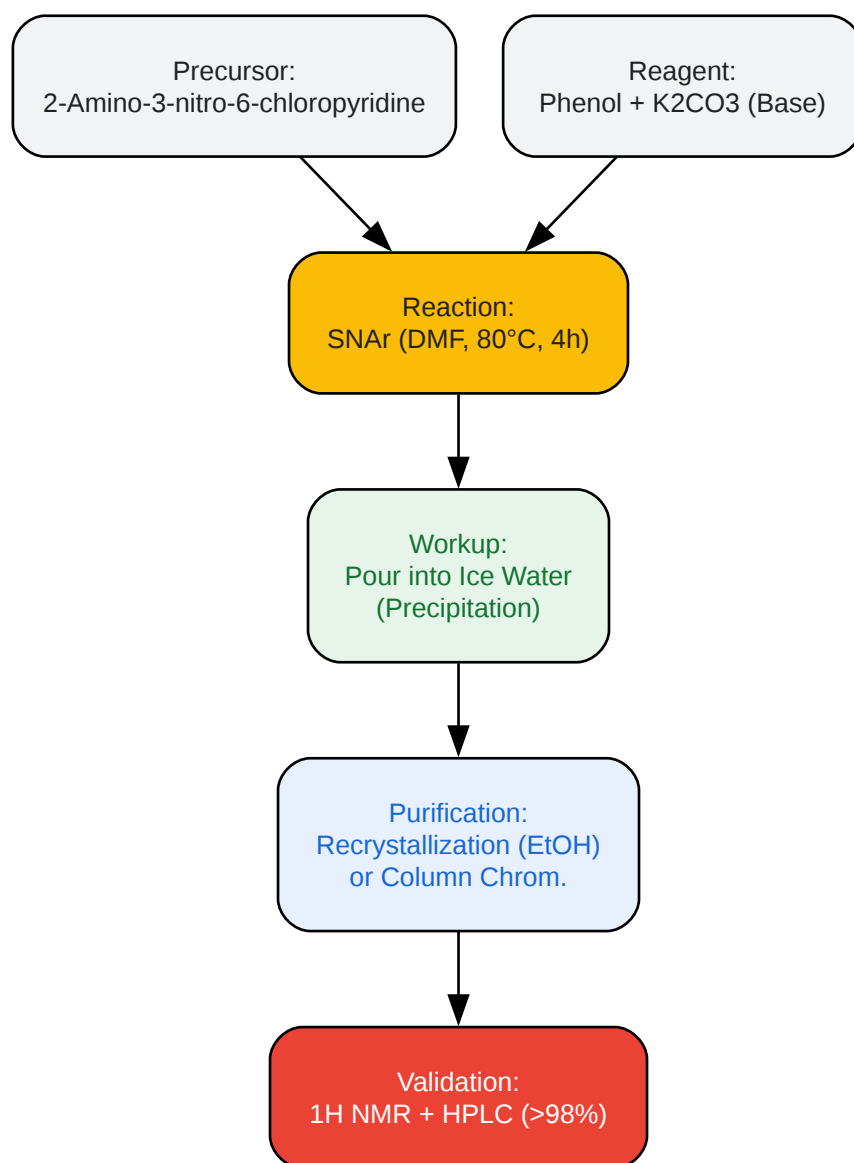
Fragmentation Pathway:

- [M+H]⁺: 232.07 (Base Peak).
- Loss of NO₂: [M+H - 46]⁺ → m/z ~186. Common in nitro-aromatics.
- Loss of Phenoxy: [M+H - 93]⁺ → m/z ~139. Cleavage of the ether bond.

- Pyridyne Formation: High energy collision may result in ring contraction or fragmentation characteristic of 2-aminopyridines.

Experimental Workflow: Synthesis & Purification

To ensure high spectral fidelity, the compound must be isolated from its precursors (likely 2-amino-3-nitro-6-chloropyridine).



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Figure 2: Standard Nucleophilic Aromatic Substitution (SNAr) workflow for synthesis and isolation.

Purification Protocol

- Crude Isolation: Upon pouring the reaction mixture into ice water, the product should precipitate as a yellow/orange solid.
- Filtration: Vacuum filter and wash copiously with water to remove DMF and inorganic salts.
- Recrystallization: Dissolve the crude solid in minimum boiling Ethanol (EtOH). Allow to cool slowly to room temperature, then to 4°C. This removes unreacted phenol.
- Drying: Dry under high vacuum (0.1 mbar) at 40°C for 12 hours to remove lattice solvents which interfere with qNMR.

References

- Structural Analog Analysis: Geometrical optimization, spectroscopic analysis, electronic structure and nuclear magnetic resonance of 2-amino-3-nitropyridine. (2025). [1][2][3][4] ResearchGate.
- Synthetic Methodology: Method for preparing 2-amino-3-nitro-6-(substituted)-pyridine. [5] (Patent DK162215B). Google Patents.
- General Heterocyclic Spectroscopy: Spectrometric Identification of Organic Compounds (Silverstein et al.). Standard text for interpreting push-pull pyridine shifts.
- Safety & Handling: 2-Amino-6-methoxy-3-nitropyridine Safety Data Sheet. PubChem. [2]

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Sources

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- 2. 2-Amino-6-methoxy-3-nitropyridine | C₆H₇N₃O₃ | CID 3852428 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- [5. DK162215B - METHOD FOR PREPARING 2-AMINO-3-NITRO-6- \(4-FLUORO-BENZYLAMINO\) -PYRIDINE - Google Patents \[patents.google.com\]](#)
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